

Application Notes and Protocols for (+)-AS115

Stock Solution Preparation

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Compound of Interest

Compound Name: (+)-AS115

Cat. No.: B15601613

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These application notes provide detailed protocols for the preparation, storage, and handling of **(+)-AS115** stock solutions for use in cell culture experiments. **(+)-AS115** is a potent and selective inactivator of the enzyme KIAA1363, a hydrolase that is upregulated in various aggressive cancers.^[1] Proper preparation of stock solutions is critical for obtaining accurate and reproducible experimental results.

Chemical Properties of (+)-AS115

A summary of the key chemical properties of **(+)-AS115** is provided in the table below. These values are essential for accurate stock solution preparation.

Property	Value	Source
Molecular Formula	C ₂₁ H ₃₂ FNO ₄	[1][2]
Molecular Weight	381.5 g/mol	[1][2]
CAS Number	926657-43-4 (for the (-) enantiomer, assumed same for (+))	[1][2]

Solubility

The solubility of the racemic mixture of AS115 has been determined in several common laboratory solvents. This information is crucial for selecting the appropriate solvent for stock solution preparation.

Solvent	Solubility	Source
DMSO	12 mg/mL	[1]
Ethanol	30 mg/mL	[1]
DMF	12 mg/mL	[1]
Ethanol:PBS (pH 7.2) (1:3)	0.25 mg/mL	[1]

For cell culture applications, Dimethyl Sulfoxide (DMSO) is the most commonly used solvent for preparing high-concentration stock solutions of hydrophobic compounds.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Experimental Protocol: Preparation of a 10 mM (+)-AS115 Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of **(+)-AS115** in DMSO.

Materials

- **(+)-AS115** powder
- Dimethyl Sulfoxide (DMSO), cell culture grade, sterile
- Microcentrifuge tubes, sterile, amber or wrapped in foil
- Pipettes and sterile filter tips
- Vortex mixer
- Analytical balance

Procedure

- Determine the required mass of **(+)-AS115**:
 - Use the following formula to calculate the mass of **(+)-AS115** needed to prepare the desired volume of a 10 mM stock solution:
 - $\text{Mass (mg)} = \text{Desired Volume (mL)} \times 10 \text{ mM} \times 381.5 \text{ g/mol} / 1000$
 - Example Calculation for 1 mL of 10 mM stock solution:
 - $\text{Mass (mg)} = 1 \text{ mL} \times 10 \text{ mmol/L} \times (381.5 \text{ g/mol}) / 1000 = 3.815 \text{ mg}$
- Weighing **(+)-AS115**:
 - Carefully weigh out the calculated amount of **(+)-AS115** powder using an analytical balance.
 - Transfer the powder to a sterile amber or foil-wrapped microcentrifuge tube to protect it from light.
- Dissolving in DMSO:
 - Add the desired volume of sterile, cell culture grade DMSO to the microcentrifuge tube containing the **(+)-AS115** powder.
 - Vortex the tube thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may assist in dissolution, but avoid excessive heat to prevent degradation.
- Sterilization:
 - The DMSO stock solution is considered sterile if prepared from sterile components under aseptic conditions (e.g., in a laminar flow hood).
 - If sterility is a concern, the stock solution can be sterilized by filtering through a 0.22 µm syringe filter compatible with DMSO.
- Aliquoting and Storage:

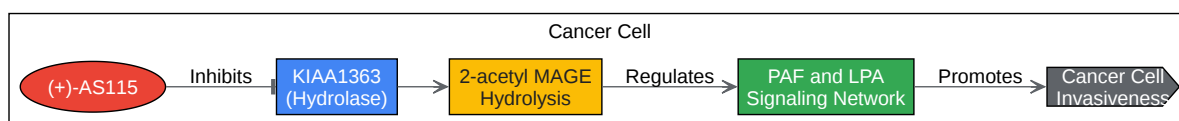
- Aliquot the stock solution into smaller, single-use volumes in sterile, light-protected microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
- Store the aliquots at -20°C for short-term storage (weeks to months) or at -80°C for long-term storage (months to years).

Quality Control

- Visual Inspection: Ensure the stock solution is clear and free of any precipitates.
- Concentration Verification: While not always necessary for routine cell culture, the concentration can be verified using methods like HPLC if required for sensitive applications.

Mechanism of Action and Signaling Pathway

(+)-AS115 is an inhibitor of the enzyme KIAA1363. KIAA1363 is a hydrolase that plays a role in the signaling networks of platelet-activating factor (PAF) and lysophosphatidic acid (LPA), both of which are implicated in cancer cell invasiveness.^[1] By inhibiting KIAA1363, **(+)-AS115** can modulate these signaling pathways.

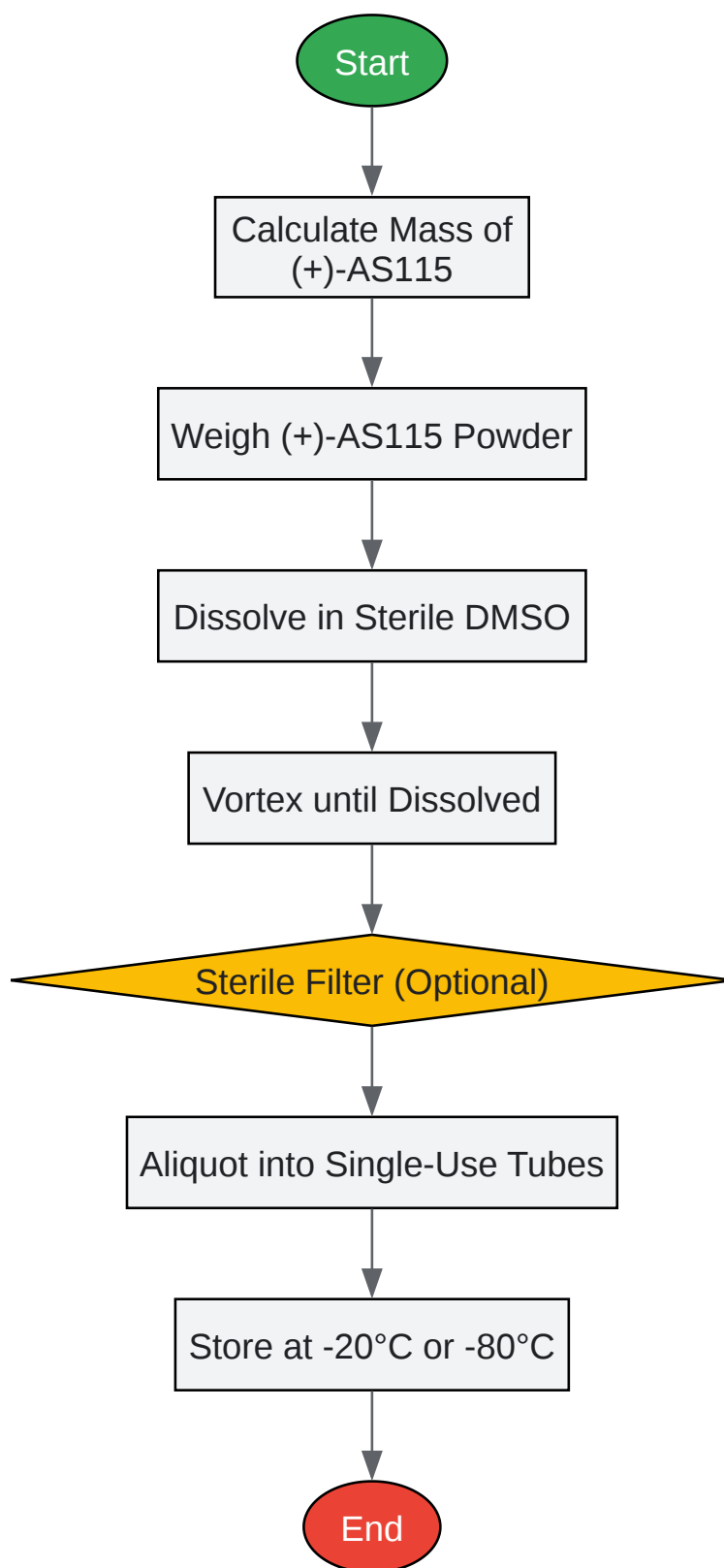


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Caption: Mechanism of action of **(+)-AS115**.

Experimental Workflow

The following diagram illustrates the workflow for preparing the **(+)-AS115** stock solution.



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Caption: Workflow for **(+)-AS115** stock solution preparation.

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